

Olorofim: A Guide to Safe Handling and Proper Disposal

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Compound of Interest

Compound Name: Olorofim

Cat. No.: B607405

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential logistical information and step-by-step guidance for the proper disposal of **Olorofim**, a novel antifungal compound. Adherence to these procedures is critical to maintaining a safe laboratory environment and ensuring regulatory compliance.

Olorofim Hazard Profile and Safety Information

Olorofim is classified with specific hazards that necessitate careful handling during any procedure, including disposal.^{[1][2]} Personal Protective Equipment (PPE) is mandatory to mitigate risks of exposure.

Hazard Classification:

- Skin Corrosion/Irritation: Category 2^[1]
- Serious Eye Damage/Eye Irritation: Category 2A^[1]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3^[1]

Quantitative Data and Physical Properties

Property	Value	Source
Molecular Formula	C ₂₈ H ₂₇ FN ₆ O ₂	MedchemExpress, PubChem
Molecular Weight	498.55 g/mol	MedchemExpress[3]
CAS Number	1928707-56-5	MedchemExpress[1]
Appearance	Crystalline solid/powder	General laboratory chemical form
Solubility	Soluble in DMSO (≥ 2.5 mg/mL)	MedchemExpress[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	MedchemExpress[3]

Experimental Protocol: Proper Disposal of Olorofim Waste

The primary directive for the disposal of **Olorofim** is to manage it as hazardous chemical waste in accordance with all local, state, and federal regulations.[1] The following protocol outlines the necessary steps for safe disposal.

Methodology:

Step 1: Personal Protective Equipment (PPE) and Preparation

- Before handling **Olorofim** waste, don appropriate PPE:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - Laboratory coat
- Perform all waste handling and consolidation activities within a certified chemical fume hood to prevent inhalation of dust or aerosols.[1]

- Designate a specific "Satellite Accumulation Area" (SAA) within the laboratory, at or near the point of waste generation, for collecting **Olorofim** waste.[5][6]

Step 2: Segregation of Waste Streams

- Solid Waste:
 - Collect solid **Olorofim** waste, such as contaminated personal protective equipment (gloves, weigh boats, wipes), and residual powder in a dedicated, leak-proof container compatible with chemical waste.[5]
 - Do not mix with non-hazardous trash.
- Liquid Waste:
 - Collect solutions containing **Olorofim** (e.g., from experiments or dissolved in solvents like DMSO) in a separate, leak-proof, and chemically compatible waste container. Plastic containers are often preferred over glass to minimize breakage risks.[7]
 - Do not mix incompatible waste streams. For instance, keep organic solvent waste separate from aqueous waste.[8]
- Sharps Waste:
 - Dispose of any chemically contaminated needles or syringes in a designated, puncture-proof sharps container labeled "Chemical Contaminated Sharps – DO NOT AUTOCLAVE".[9]

Step 3: Waste Container Management and Labeling

- Ensure all waste containers are in good condition and are kept securely closed except when adding waste.[10]
- Label each waste container clearly with a "Hazardous Waste" tag.[7] The label must include:
 - The full chemical name: "**Olorofim** Waste" and list any solvents present.[7]
 - The date when waste was first added to the container (accumulation start date).[7]

- The specific hazard characteristics (e.g., "Irritant").^[7]
- The principal investigator's name and lab location.^[7]

Step 4: Disposal of Empty **Olorofim** Containers

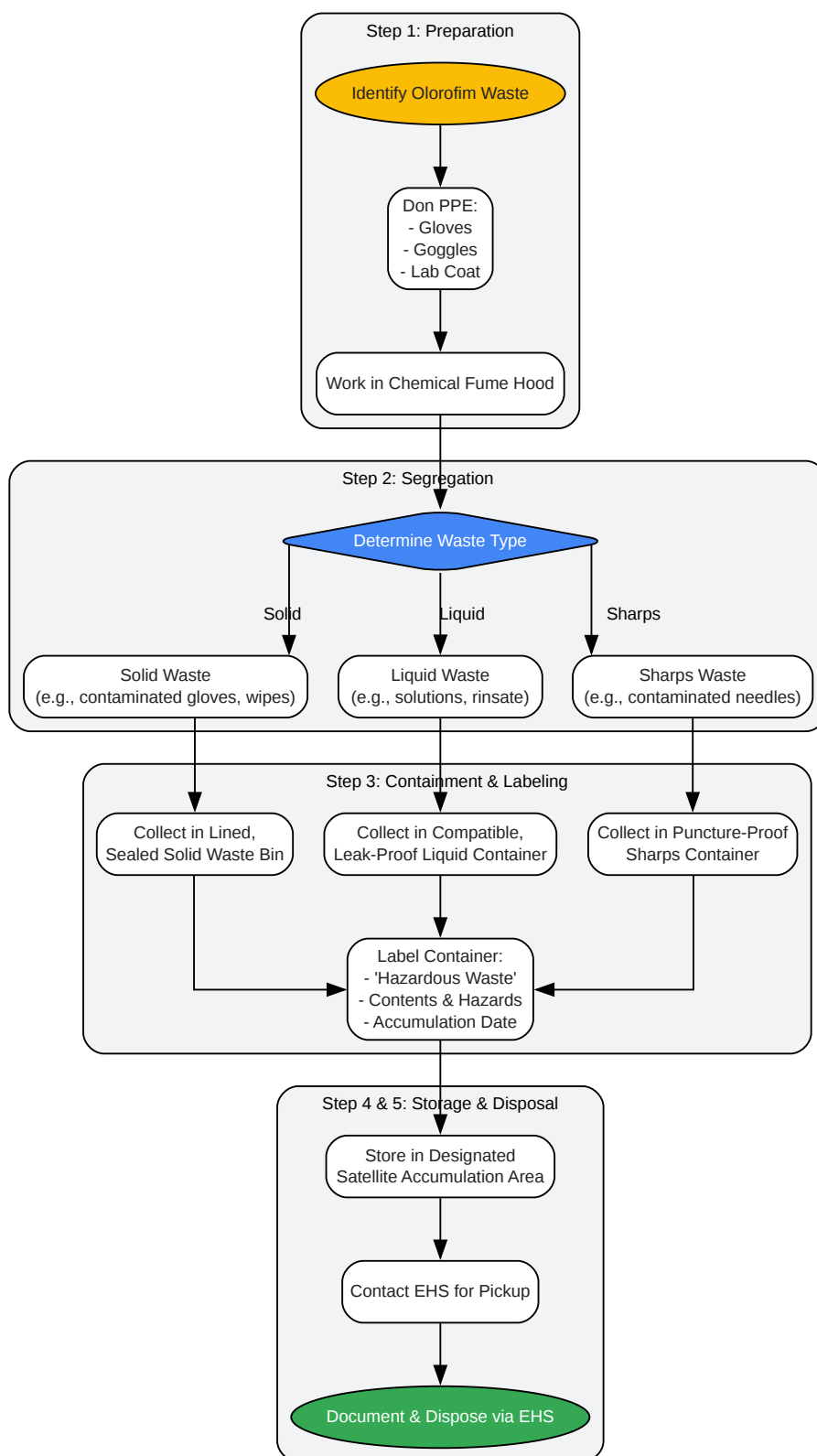
- An **Olorofim** container is considered "empty" only after all contents have been removed using standard practices.^[5]
- To dispose of the empty container in normal trash or recycling, it must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).^[9]
- Crucially, the rinsate from this cleaning process is considered hazardous waste and must be collected and disposed of with the liquid chemical waste.^[5]
- After rinsing, deface or remove the original product label before discarding the container.^[5]

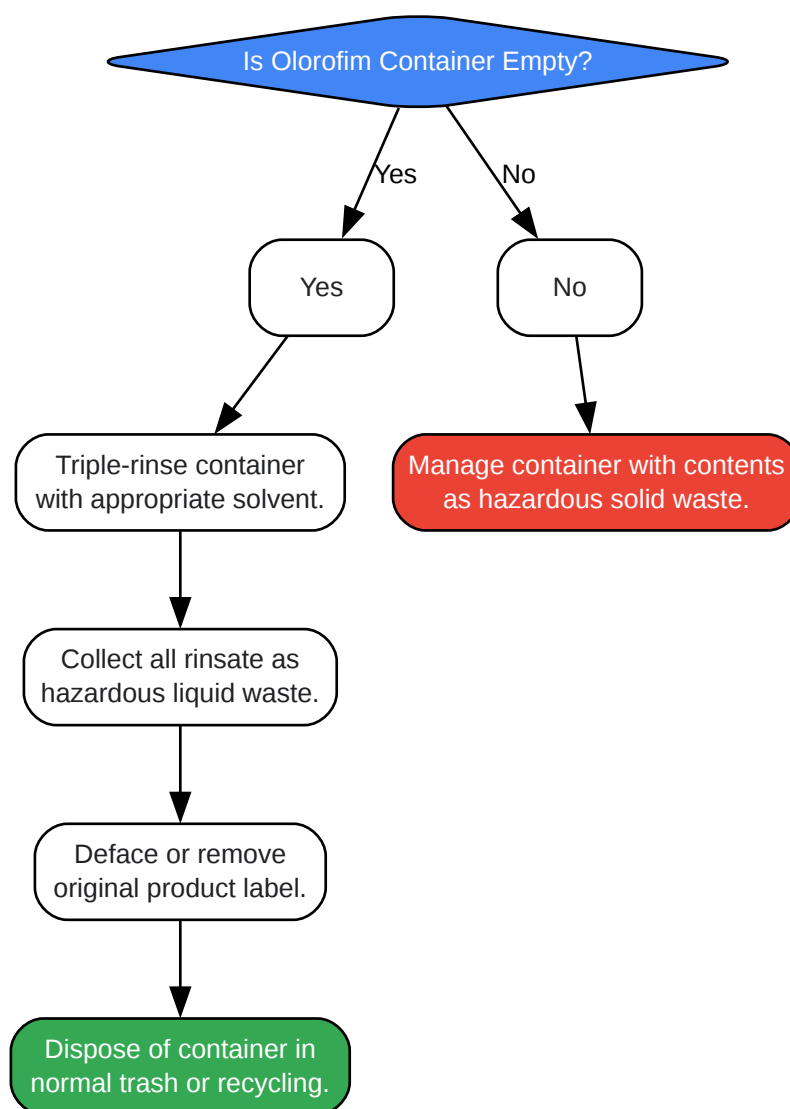
Step 5: Arranging for Final Disposal

- Store the properly labeled and sealed hazardous waste containers in your laboratory's designated Satellite Accumulation Area.
- Adhere to institutional limits on the volume of waste and the accumulation time (e.g., waste may need to be moved from an SAA within 12 months, provided volume limits are not exceeded).^[9]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup of the hazardous waste.^{[7][9]} Do not pour **Olorofim** waste down the sanitary sewer or dispose of it in the regular trash.^{[7][11]}

Workflow and Pathway Diagrams

The following diagrams illustrate the procedural workflow for the proper disposal of **Olorofim**.





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